

# Ethyl 3-methylisoxazole-4-carboxylate chemical properties and structure

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## Compound of Interest

Compound Name: Ethyl 3-methylisoxazole-4-carboxylate

Cat. No.: B104236

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## In-Depth Technical Guide: Ethyl 3-methylisoxazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and available experimental data for **Ethyl 3-methylisoxazole-4-carboxylate**, a heterocyclic compound of interest in pharmaceutical and agrochemical research.

### Core Chemical Properties and Structure

**Ethyl 3-methylisoxazole-4-carboxylate** is a versatile intermediate recognized for its unique isoxazole structure, which imparts valuable reactivity for synthesis of diverse bioactive molecules.<sup>[1]</sup> It serves as a crucial building block in the development of novel therapeutic agents, particularly in the field anti-inflammatory and antimicrobial drug discovery.<sup>[1]</sup>

### Structural Information

The chemical structure of **Ethyl 3-methylisoxazole-4-carboxylate** is centered around a 3-methylisoxazole core with an ethyl carboxylate group at th position.

```
graph "Ethyl_3-methylisoxazole-4-carboxylate" {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
```

```
// Atom nodes
```

```
C1 [label="C", pos="0,0!"];
C2 [label="C", pos="1.5,0!"];
O1 [label="O", pos="2.25,1.25!"];
N1 [label="N", pos="0.75,1.25!"];
C3 [label="C", pos="-0.75,1.25!"];
C4 [label="C", pos="-1.5,0!"];
O2 [label="O", pos="-2.25,-1!"];
O3 [label="O", pos="-2.25,1!"];
C5 [label="C", pos="-3.75,-1!"];
C6 [label="C", pos="-4.5,-2!"];
C7 [label="C", pos="3.0,-0.75!"];
```

```
// Bond edges
```

```
C1 -- C2;
C2 -- O1;
O1 -- N1;
N1 -- C3;
```

```
C3 -- C1;
C1 -- C4;
C4 -- O2;
C4 -- O3 [style=filled, color="#EA4335", penwidth=3];
O2 -- C5;
C5 -- C6;
C2 -- C7;
```

```
// Atom labels
node [fontcolor="#202124"];
H1 [label="H3C", pos="3.75,-0.75!"];
O_label1 [label="O", pos="-2.25,1.5!"];
O_label2 [label="O", pos="-2.25,-1.5!"];
CH2 [label="CH2", pos="-3.75,-0.5!"];
CH3 [label="CH3", pos="-4.5,-2.5!"];
N_label [label="N", pos="0.75,1.75!"];
C_label1 [label="C", pos="0,-0.5!"];
C_label2 [label="C", pos="1.5,-0.5!"];
C_label3 [label="C", pos="-0.75,1.75!"];
C_label4 [label="C", pos="-1.5,-0.5!"];
}
```

Caption: A logical workflow for the synthesis and biological evaluation of **Ethyl 3-methylisoxazole-4-carboxylate**.

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## References

- 1. chemimpex.com [chemimpex.com]
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